

Isocyanobenzene: A Comprehensive Health and Safety Guide for Research and Development

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Compound of Interest

Compound Name: Isocyanobenzene

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Isocyanobenzene (also known as phenyl isocyanide) is an aromatic organic compound with the chemical formula C_6H_5NC . It belongs to the isocyanide family, characterized by a triple bond between the nitrogen and carbon atoms of the functional group. This reactive moiety makes **isocyanobenzene** a valuable reagent and building block in various synthetic applications, including the synthesis of pharmaceuticals and other complex organic molecules. However, its high reactivity also imparts significant health and safety concerns that necessitate careful handling and a thorough understanding of its toxicological profile.

This technical guide provides comprehensive health and safety information on **isocyanobenzene**, tailored for professionals in research, discovery, and drug development. It covers hazard identification, toxicological data, safe handling protocols, emergency procedures, and the biochemical mechanisms underlying its toxicity.

Hazard Identification and Classification


Isocyanobenzene is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is crucial to understand these classifications to implement appropriate safety measures.


GHS Classification:

- Acute Toxicity, Oral (Category 3): H301 - Toxic if swallowed.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Acute Toxicity, Dermal (Category 3): H311 - Toxic in contact with skin.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Acute Toxicity, Inhalation (Category 3): H331 - Toxic if inhaled.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Skin Irritation (Category 2): H315 - Causes skin irritation.
- Eye Irritation (Category 2): H319 - Causes serious eye irritation.
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: H335 - May cause respiratory irritation.

Signal Word: Danger[\[1\]](#)[\[2\]](#)

Hazard Pictograms:

 alt text

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Toxicological Information

The acute toxicity of **isocyanobenzene** is a primary concern. While specific LD50 and LC50 values for **isocyanobenzene** (CAS 931-54-4) are not consistently available in public literature, its GHS Category 3 classification indicates a high degree of toxicity.[\[1\]](#)[\[4\]](#) For context, this classification is based on the following GHS criteria:

Route	GHS Category 3 Criteria
Oral (LD50)	> 50 and ≤ 300 mg/kg body weight
Dermal (LD50)	> 200 and ≤ 1000 mg/kg body weight
Inhalation (LC50, Vapours)	> 2.0 and ≤ 10.0 mg/L (4h exposure)

Source: UN GHS Rev. 8

Due to the structural similarity and related reactivity, toxicological data for the isomer phenyl isocyanate (CAS 103-71-9) is often referenced. It is imperative to handle **isocyanobenzene** with the same level of caution as its isocyanate counterpart.

Quantitative Toxicity Data (Phenyl Isocyanate, CAS 103-71-9)

The following table summarizes available acute toxicity data for phenyl isocyanate. This data should be considered indicative of the potential toxicity of **isocyanobenzene**.

Parameter	Species	Route	Value	Reference
LD50	Rat	Oral	172 - 800 mg/kg	Fisher Scientific MSDS
Mouse	Oral	196 mg/kg	Fisher Scientific MSDS	
Rabbit	Dermal	7127 - >9,400 mg/kg	Fisher Scientific MSDS, Covestro MSDS	
LC50	Rat	Inhalation	22 mg/m ³ (4h)	Fisher Scientific MSDS
Rat	Inhalation	4.6 ppm (4h)	PubChem	

Health Effects

Acute Effects:

- Inhalation: Toxic if inhaled.[1][3] Vapors can cause severe irritation to the nose, throat, and lungs, leading to symptoms such as coughing, wheezing, shortness of breath, and a burning sensation.[5] High concentrations can lead to bronchitis, pulmonary edema (fluid in the lungs), and may be fatal.[5]
- Dermal Contact: Toxic in contact with skin.[1][3] Causes skin irritation, which can manifest as redness, pain, and blisters.[5] Systemic effects may occur following absorption through the skin.

- Eye Contact: Causes serious eye irritation, including redness, pain, and watering of the eyes.[5] In severe cases, it can cause deep burns.
- Ingestion: Toxic if swallowed.[1][3] May cause a burning sensation, abdominal pain, and in severe cases, shock or collapse.[5]

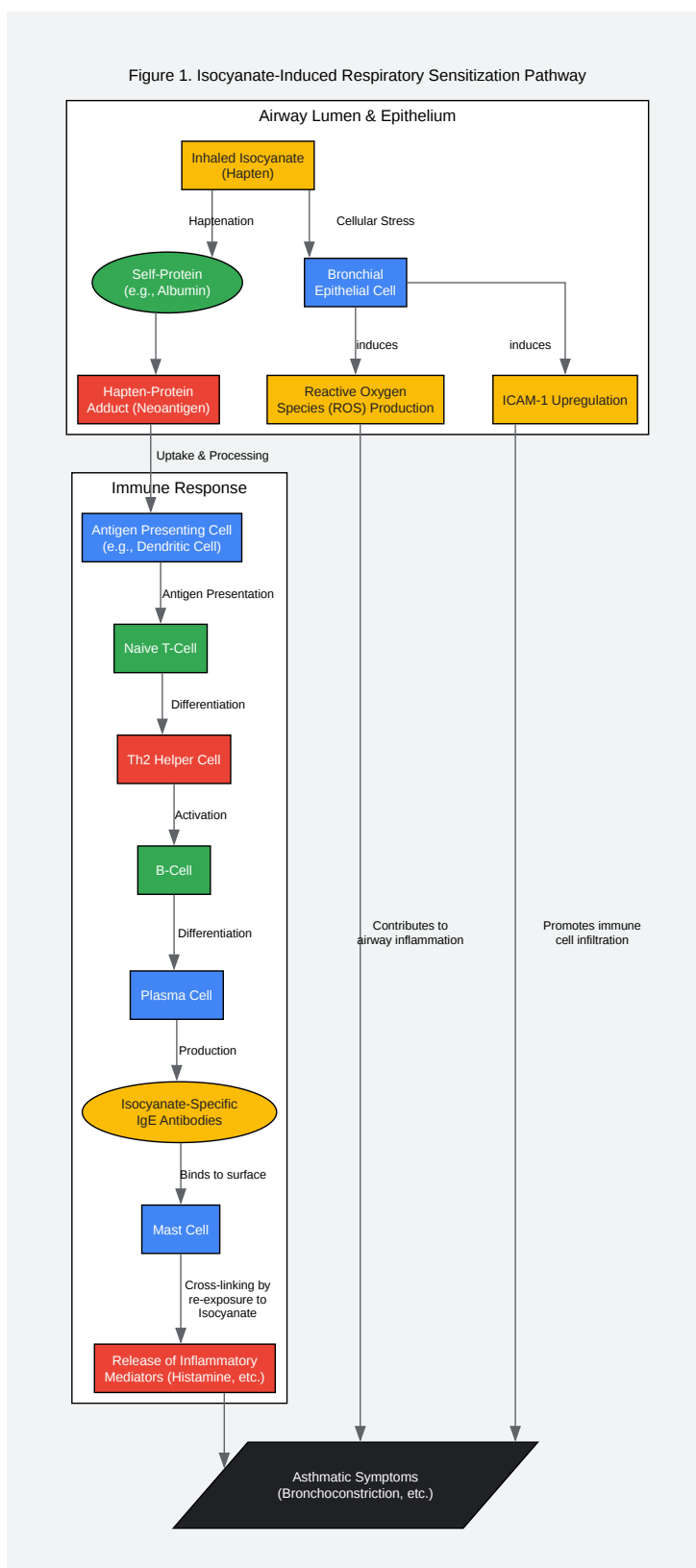
Chronic Effects & Sensitization:

The most significant long-term health effect of isocyanates, and by extension **isocyanobenzene**, is sensitization.

- Respiratory Sensitization: Repeated inhalation exposure, even at low concentrations, can lead to the development of an asthma-like allergy.[5] Once sensitized, an individual may experience severe asthma attacks with shortness of breath, wheezing, and chest tightness upon subsequent exposure to even minute amounts of the substance. This sensitization can be permanent.
- Dermal Sensitization: Prolonged or repeated skin contact can cause an allergic skin reaction.[5] A sensitized individual may develop a rash and itching upon future exposure. Animal studies have shown that skin contact can play a role in inducing respiratory sensitization.

Signaling Pathway of Isocyanate-Induced Respiratory Sensitization

The mechanism of isocyanate-induced asthma is complex and involves both immunological and inflammatory responses. The following diagram illustrates a key pathway initiated by isocyanate exposure in the respiratory tract. Isocyanates act as haptens, small molecules that can elicit an immune response only when attached to a large carrier such as a protein.



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Caption: Isocyanate-Induced Respiratory Sensitization Pathway.

Pathway Description:

- **Haptenation:** Inhaled **isocyanobenzene** acts as a hapten, binding to endogenous proteins in the airway, such as albumin, to form a neoantigen.^{[3][6]}
- **Epithelial Cell Activation:** The isocyanate also induces stress in bronchial epithelial cells, leading to the production of Reactive Oxygen Species (ROS) and the upregulation of adhesion molecules like ICAM-1.
- **Antigen Presentation:** Antigen Presenting Cells (APCs), such as dendritic cells, recognize and process the hapten-protein adduct.
- **T-Cell Differentiation:** APCs present the antigen to naive T-cells, promoting their differentiation into Th2 helper cells.
- **B-Cell Activation & IgE Production:** Th2 cells activate B-cells, which differentiate into plasma cells and produce isocyanate-specific IgE antibodies.
- **Mast Cell Sensitization:** These IgE antibodies bind to the surface of mast cells in the airways.
- **Allergic Response:** Upon subsequent exposure, **isocyanobenzene** cross-links the IgE on mast cells, triggering their degranulation and the release of inflammatory mediators (e.g., histamine, leukotrienes). This leads to the characteristic symptoms of asthma, including bronchoconstriction, mucus production, and airway inflammation.

Experimental Protocols

A critical aspect of understanding a chemical's hazard profile is the standardized methodology used to obtain toxicity data. The following section outlines a representative experimental protocol for determining acute oral toxicity, based on the OECD Test Guideline 425 (Up-and-Down Procedure).

Protocol: Acute Oral Toxicity - Up-and-Down Procedure (Adapted from OECD TG 425)

Objective: To determine the acute oral median lethal dose (LD50) of a substance. This method is designed to use a minimal number of animals.

Principle: Animals are dosed one at a time. The dose for each subsequent animal is adjusted up or down depending on the outcome (survival or death) of the previous animal.

Methodology:

- **Test Animals:** Healthy, young adult nulliparous, non-pregnant female rats of a standard laboratory strain are typically used. Animals are acclimated to laboratory conditions for at least 5 days before the study.
- **Housing and Feeding:** Animals are housed individually. Standard laboratory diet and drinking water are provided ad libitum. The temperature of the experimental animal room should be maintained at 22°C (\pm 3°C) with a relative humidity of 50-60%.
- **Preparation of Dosing Substance:** **Isocyanobenzene** is prepared at the appropriate concentrations. The choice of vehicle should be justified; if a vehicle other than water is used (e.g., corn oil), its toxic characteristics must be known.
- **Administration of Doses:** The substance is administered in a single dose by gavage using a stomach tube or a suitable intubation cannula. Animals are fasted prior to dosing (e.g., food, but not water, withheld overnight).
- **Dosing Procedure (Main Test):**
 - A single animal is dosed at a starting dose level, typically chosen based on existing data. For a substance with unknown toxicity, a default starting dose (e.g., 175 mg/kg) might be used.
 - The dose progression factor is typically 3.2.
 - If the animal survives: The dose for the next animal is increased by the progression factor.
 - If the animal dies: The dose for the next animal is decreased by the progression factor.
 - This sequential dosing continues until one of the stopping criteria is met (e.g., a specified number of reversals in outcome have occurred).
- **Observations:**

- Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, respiratory and circulatory systems, autonomic and central nervous system activity, and behavior), and body weight changes.
- Observations are made frequently on the day of dosing and at least once daily thereafter for 14 days.
- Pathology: All animals (those that die during the study and survivors at termination) are subjected to a gross necropsy.
- Data Analysis: The LD50 is calculated using the maximum likelihood method based on the sequence of outcomes.

Safe Handling and Storage

Strict adherence to safe handling and storage procedures is mandatory to minimize exposure risk.

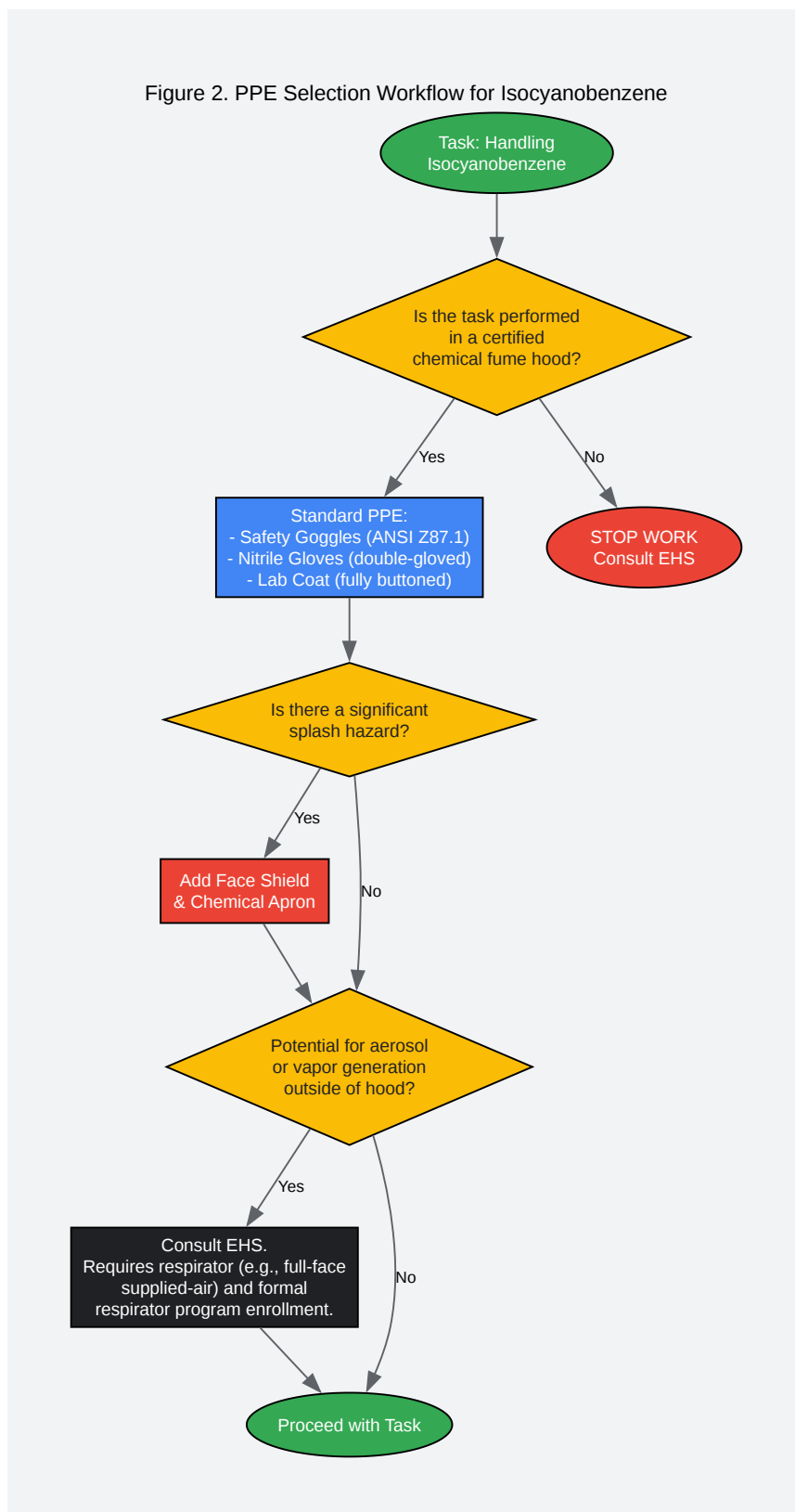
Engineering Controls

- All work with **isocyanobenzene** must be conducted in a certified chemical fume hood with a face velocity of 80-120 feet per minute.
- Use a closed system or local exhaust ventilation for any transfers or operations where release into the workplace air is possible.
- Ensure safety showers and eyewash stations are readily accessible and have been tested.

Personal Protective Equipment (PPE)

The following diagram outlines the decision-making process for selecting appropriate PPE when handling **isocyanobenzene**.

Figure 2. PPE Selection Workflow for Isocyanobenzene

[Click to download full resolution via product page](#)Caption: PPE Selection Workflow for **Isocyanobenzene**.

- **Eye/Face Protection:** Chemical safety goggles are mandatory. A full-face shield should be worn in addition to goggles where there is a risk of splashing.
- **Skin Protection:** Wear chemically resistant gloves, such as nitrile or neoprene. Double-gloving is recommended. A lab coat must be worn and fully buttoned. For larger quantities or tasks with a higher risk of splashes, a chemical-resistant apron or suit is required.
- **Respiratory Protection:** If work must be performed outside of a fume hood, respiratory protection is required. A full-face, positive-pressure, supplied-air respirator or a self-contained breathing apparatus (SCBA) is mandatory if exposure limits are exceeded or concentrations are unknown. Use of respirators requires enrollment in a respiratory protection program, including training and fit-testing.

Storage Requirements

- Store in a tightly closed container in a dry, cool, and well-ventilated area.
- Store away from incompatible materials such as water, alcohols, strong bases, amines, acids, and strong oxidizing agents.
- Store in a designated, locked cabinet or area accessible only to authorized personnel.
- **Isocyanobenzene** is moisture-sensitive and reacts with water. Store under an inert atmosphere (e.g., nitrogen or argon).

Emergency Procedures

Prompt and correct action is critical in an emergency involving **isocyanobenzene**.

First-Aid Measures

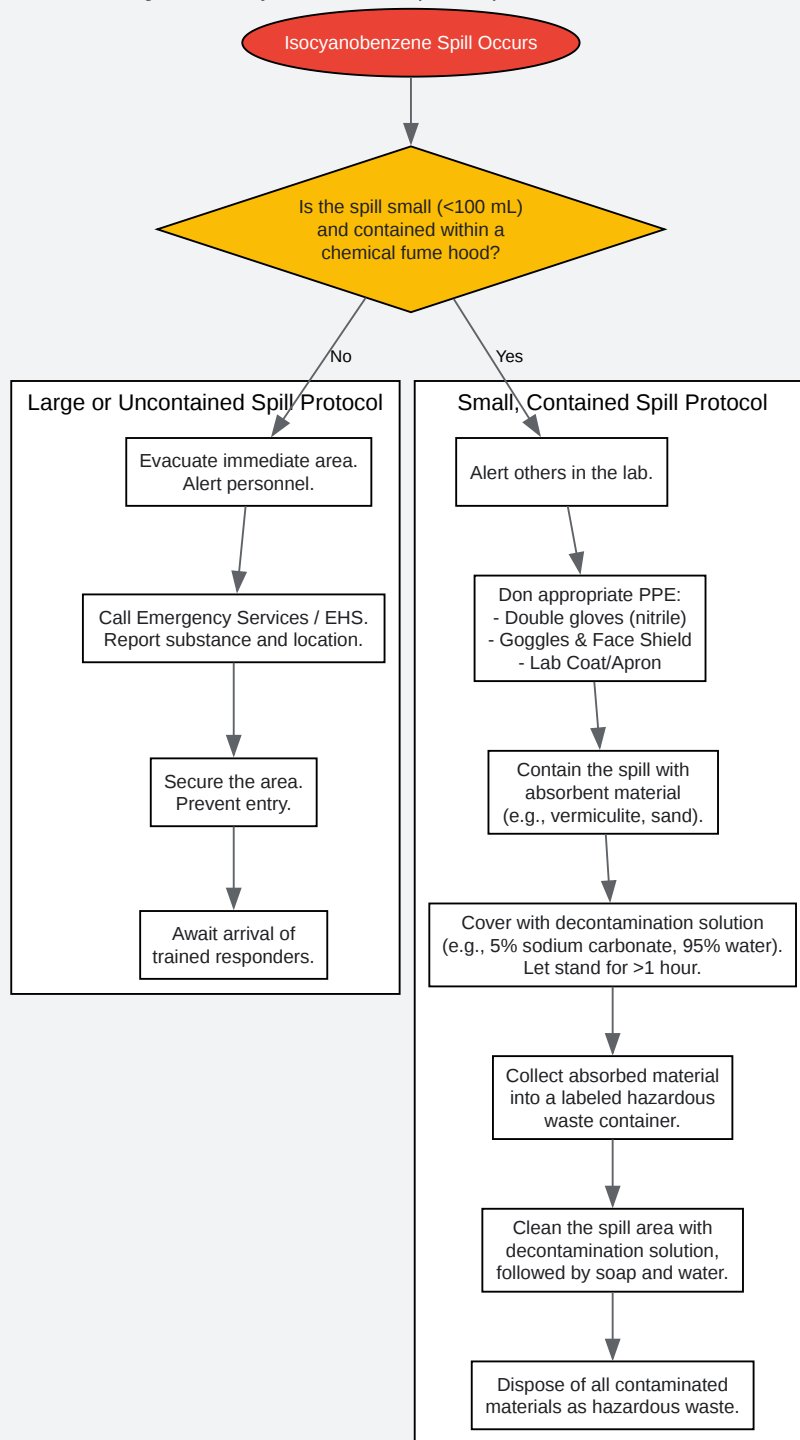
- **Inhalation:** Immediately move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- **Skin Contact:** Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill Response

The appropriate response to a spill depends on its size and location. The following decision tree provides guidance for laboratory personnel.

Figure 3. Isocyanobenzene Spill Response Decision Tree

[Click to download full resolution via product page](#)Caption: **Isocyanobenzene** Spill Response Decision Tree.

Spill Cleanup Materials:

- A spill kit for isocyanates should be readily available.
- Absorbent materials (e.g., vermiculite, sand, or commercial spill pillows). Do not use combustible materials like paper towels for initial absorption.
- Decontamination solution: A common solution is a mixture of 5% sodium carbonate and 95% water. This reacts with the isocyanate to form less hazardous urea compounds.
- Designated, labeled hazardous waste containers.

Conclusion

Isocyanobenzene is a valuable chemical intermediate whose utility is matched by its significant health hazards. Its acute toxicity via all routes of exposure and its potential to cause permanent respiratory and dermal sensitization demand the utmost respect and adherence to stringent safety protocols. Researchers, scientists, and drug development professionals must be thoroughly familiar with its hazards, implement robust engineering controls, consistently use appropriate personal protective equipment, and be prepared for emergency situations. By integrating the information in this guide into standard laboratory operating procedures, the risks associated with handling **isocyanobenzene** can be effectively managed, ensuring a safe research environment.

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References

- 1. echemi.com [echemi.com]
- 2. Isocyanobenzene | C₇H₅N | CID 13606 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Buy Isocyanobenzene | 931-54-4 [smolecule.com]
- 4. Page loading... [guidechem.com]

- 5. Substance Information - ECHA [echa.europa.eu]
- 6. chemsafetypro.com [chemsafetypro.com]
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